

# No Specific Case Studies of CYCA-117-70 PROTACs Found in Public Domain

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Despite extensive searches of scientific literature and public databases, no specific case studies of successful PROTACs utilizing **CYCA-117-70** as a DCAF1 E3 ligase ligand for targeted protein degradation have been identified.

**CYCA-117-70** is a known ligand for DDB1 and CUL4 associated factor 1 (DCAF1), a substrate receptor for the CUL4-DDB1 E3 ubiquitin ligase complex. Its binding to the WDR domain of DCAF1 has been characterized, with a reported dissociation constant (Kd) of 70  $\mu$ M. While this compound holds potential as a component for constructing PROTACs (Proteolysis Targeting Chimeras), there is a lack of published research demonstrating its successful incorporation into a bifunctional degrader molecule that effectively targets and degrades a specific protein of interest.

Our investigation aimed to provide a comprehensive comparison guide for researchers, scientists, and drug development professionals on successful **CYCA-117-70** PROTACs. The core requirements included quantitative data presentation, detailed experimental protocols, and mandatory visualizations of relevant biological pathways and experimental workflows. However, the foundational element for such a guide—a successfully developed and validated **CYCA-117-70**-based PROTAC—appears to be absent from the public scientific domain.

The research landscape of targeted protein degradation is rich with examples of PROTACs that recruit other E3 ligases, such as VHL and Cereblon. There are also emerging studies on novel DCAF1-recruiting PROTACs that utilize different ligands. These studies provide valuable insights into the principles of designing and evaluating DCAF1-based degraders.

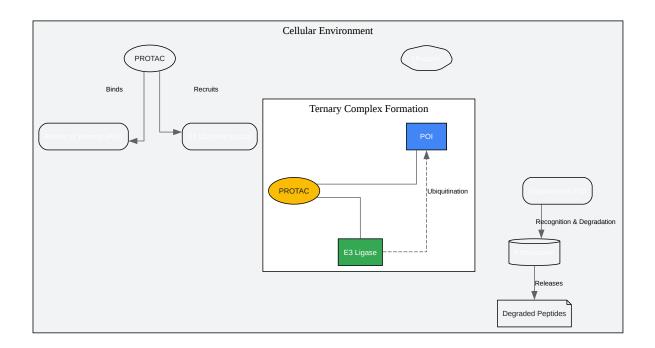


## The PROTAC Approach: A General Overview

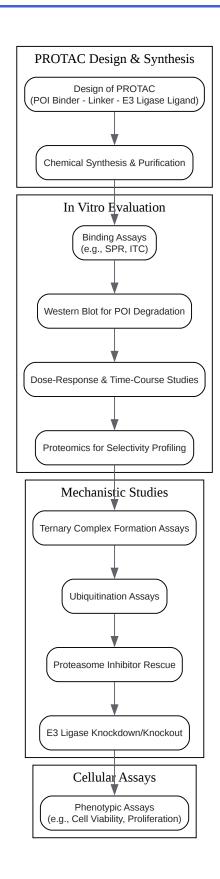
PROTACs are heterobifunctional molecules designed to hijack the cell's natural protein disposal system, the ubiquitin-proteasome system (UPS), to eliminate specific proteins of interest (POIs). A PROTAC molecule typically consists of three components: a "warhead" that binds to the POI, a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.

The formation of a ternary complex between the POI, the PROTAC, and the E3 ligase is a critical step in the degradation process. This proximity induces the E3 ligase to transfer ubiquitin molecules to the POI, marking it for degradation by the proteasome.









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